

# An In-depth Technical Guide to the Physical Properties of 4-Nonylbenzoic Acid

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## Compound of Interest

Compound Name: 4-Nonylbenzoic acid

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This technical guide provides a comprehensive overview of the core physical properties of **4-Nonylbenzoic acid** ( $C_{16}H_{24}O_2$ ), a compound of interest in various fields, including liquid crystal technology and as a potential intermediate in pharmaceutical synthesis. The information presented herein is intended to support research and development activities by providing key data and experimental context.

## Core Physical and Chemical Properties

**4-Nonylbenzoic acid** is a white solid at room temperature. Its molecular structure, consisting of a benzoic acid moiety substituted with a nonyl group at the para position, dictates its physicochemical characteristics.

## Quantitative Physical Data

The following table summarizes the key quantitative physical properties of **4-Nonylbenzoic acid**.

Property	Value	Source
Molecular Formula	C <sub>16</sub> H <sub>24</sub> O <sub>2</sub>	[1]
Molecular Weight	248.36 g/mol	[1]
Melting Point	92.5-94.3 °C	[2]
96-97 °C		
Boiling Point	374.3 ± 21.0 °C (Predicted)	
Density	0.992 ± 0.06 g/cm <sup>3</sup> (Predicted)	
pKa	4.35 ± 0.10 (Predicted)	[3]

## Spectral Data

Spectroscopic data is crucial for the structural elucidation and confirmation of **4-Nonylbenzoic acid**.

Spectrum Type	Key Peaks/Shifts
<sup>1</sup> H NMR (400 MHz, CDCl <sub>3</sub> )	δ 0.86 (t, J = 6.9 Hz, 3H), 1.2-1.38 (m, 12H), 1.62 (m, 2H), 2.66 (t, J = 7.7 Hz, 2H), 7.26 (d, J = 8.2 Hz, 2H), 8.01 (d, J = 8.2 Hz, 2H)[2]
<sup>13</sup> C NMR (100 MHz, CDCl <sub>3</sub> )	δ 14.1, 22.7, 29.2, 29.3, 29.4, 29.5, 31.1, 31.8, 36.1, 126.7, 128.6, 130.4, 149.6, 171.9[2]
Infrared (IR) (film)	3072, 2924, 2852, 2669, 2554, 1683, 1609, 1575, 1469, 1424, 1321, 1290, 945, 859, 758 cm <sup>-1</sup> [2]
Mass Spectrometry (EI)	m/z (rel. intensity): 248 (56, [M <sup>+</sup> ]), 136 (100)[2]

## Experimental Protocols

Detailed methodologies are essential for the accurate and reproducible determination of physical properties. The following are generalized protocols applicable to **4-Nonylbenzoic acid**, based on standard laboratory practices for organic compounds.

## Determination of Melting Point

The melting point of **4-Nonylbenzoic acid** can be determined using a capillary melting point apparatus.[4][5]

- **Sample Preparation:** A small amount of finely powdered, dry **4-Nonylbenzoic acid** is packed into a capillary tube to a height of 2-3 mm.[4]
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, and the temperature is ramped up quickly to about 20°C below the expected melting point.[4][5]
- **Measurement:** The heating rate is then slowed to approximately 2 °C/min.[4] The temperature at which the first liquid appears and the temperature at which the entire sample becomes liquid are recorded as the melting range.[4] For a pure compound, this range is typically narrow.

## Determination of Solubility

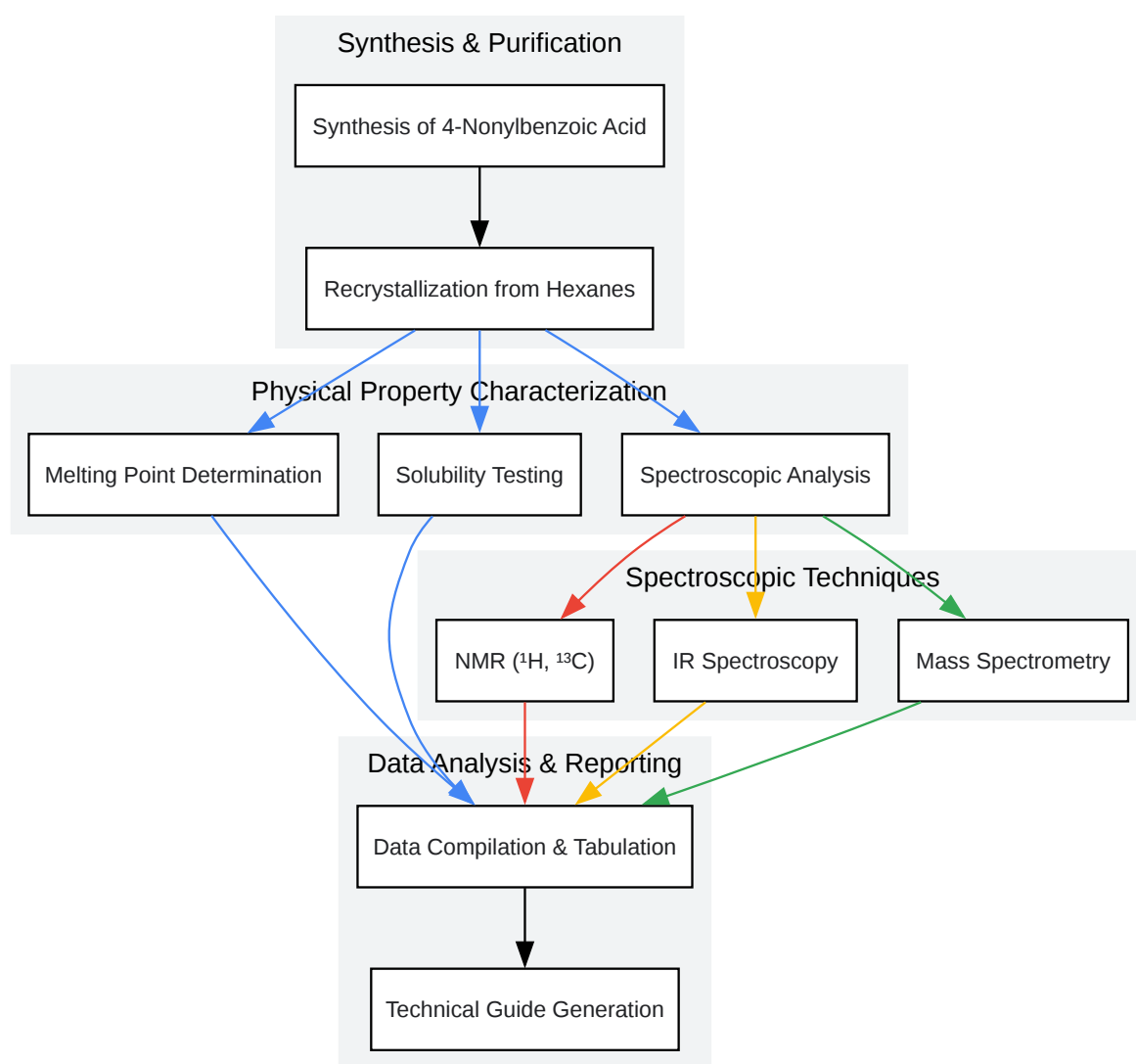
The solubility of **4-Nonylbenzoic acid** can be assessed in various solvents to establish a solubility profile.[6][7][8]

- **Solvent Selection:** A range of solvents with varying polarities should be tested, including water, ethanol, diethyl ether, and aqueous solutions of acid and base (e.g., 5% HCl and 5% NaOH).
- **Procedure:**
  - To a test tube containing a small, measured amount of **4-Nonylbenzoic acid** (e.g., 25 mg), the solvent is added in small portions (e.g., 0.5 mL).[6]
  - The mixture is agitated vigorously after each addition.[8]
  - The substance is classified as soluble if it dissolves completely. Observations should be made regarding the rate of dissolution.
  - For acidic or basic solutions, changes in solubility upon neutralization can confirm the acidic nature of the compound.[6] Due to its carboxylic acid group, **4-Nonylbenzoic acid** is expected to be soluble in aqueous base (e.g., NaOH) and insoluble in aqueous acid

(e.g., HCl). Its long nonyl chain suggests poor solubility in water but good solubility in nonpolar organic solvents.[9]

## Visualized Experimental Workflow

The following diagram illustrates a typical workflow for the characterization of the physical properties of a synthesized organic compound like **4-Nonylbenzoic acid**.



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Caption: Workflow for Physical Property Characterization.

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## References

- 1. 4-Nonylbenzoic acid | C<sub>16</sub>H<sub>24</sub>O<sub>2</sub> | CID 38002 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. 4-N-NONYLBENZOIC ACID CAS#: 38289-46-2 [amp.chemicalbook.com]
- 4. community.wvu.edu [community.wvu.edu]
- 5. almaaqal.edu.iq [almaaqal.edu.iq]
- 6. www1.udel.edu [www1.udel.edu]
- 7. scribd.com [scribd.com]
- 8. uoalfarahidi.edu.iq [uoalfarahidi.edu.iq]
- 9. solubilityofthings.com [solubilityofthings.com]
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